# Stereochemical Profiling and Synthetic Utility of 3-Hydroxy-4,4-dimethylcyclohexan-1-one

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-hydroxy-4,4-dimethylcyclohexan-1-one* |
| *CAS No.:* | *71385-27-8* |
| *Cat. No.:* | *B6588265* |

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## Executive Summary

**3-Hydroxy-4,4-dimethylcyclohexan-1-one** is a highly specialized chiral building block utilized extensively in modern medicinal chemistry, particularly in the synthesis of epigenetic modulators such as Protein Arginine Methyltransferase (PRMT) inhibitors [1]. This whitepaper provides an in-depth technical analysis of its stereochemical architecture, conformational dynamics, and a self-validating protocol for its synthesis via the regioselective reductive cleavage of an α,β -epoxy ketone precursor.

## Molecular Architecture and Stereochemical Profiling

### Stereocenter Identification

The molecular framework of **3-hydroxy-4,4-dimethylcyclohexan-1-one** consists of a cyclohexane ring substituted with a ketone at C1, a hydroxyl group at C3, and a gem-dimethyl group at C4. A rigorous symmetry analysis reveals that the molecule lacks any internal plane of symmetry ( σ ) or center of inversion ( i ). The paths around the ring from C3 are chemically distinct:

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- Path A (C3 → C2 → C1): Traverses a methylene group to reach an sp2 hybridized carbonyl carbon.
- Path B (C3 → C4 → C5): Traverses a quaternary carbon bearing two methyl groups before reaching a methylene group.

Consequently, C3 is the sole stereogenic center in the molecule, dictating the existence of exactly two stereoisomers: (3R)- and (3S)-**3-hydroxy-4,4-dimethylcyclohexan-1-one**.

## Cahn-Ingold-Prelog (CIP) Priority Assignment

To assign the absolute configuration at C3, the CIP rules are applied to its four substituents:

- -OH (Priority 1): Oxygen has the highest atomic number (8).
- -C4(CH3)2- (Priority 2): The C4 carbon is bonded to three carbons (C5, and two methyl carbons). Its atomic list is (C, C, C).
- -C2H2- (Priority 3): The C2 carbon is bonded to one carbon (C1) and two hydrogens. Its atomic list is (C, H, H). Comparing the first point of difference between C4 (C, C, C) and C2 (C, H, H), carbon outranks hydrogen, granting C4 higher priority.
- -H (Priority 4): Hydrogen has the lowest atomic number (1).

When the molecule is drawn with the carbonyl at the top (C1) and numbered clockwise, placing the lowest priority hydrogen atom in the back (dashed), a wedged hydroxyl group yields a clockwise sequence (1 → 2 → 3), corresponding to the (3R)-enantiomer.

## Conformational Dynamics

In solution, the cyclohexane ring adopts a chair conformation. The bulky gem-dimethyl group at C4 heavily influences the conformational equilibrium. One methyl group must be axial and the other equatorial. If the C3 hydroxyl group is positioned axially, it suffers from severe 1,3-diaxial interactions with the axial protons at C1 and C5, as well as a potential gauche interaction with the equatorial C4 methyl group. To minimize these steric clashes, the conformational equilibrium strongly favors the chair form where the C3 hydroxyl group occupies the equatorial position.

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# Quantitative Data Summary

The following table summarizes the key physicochemical and mass spectrometric properties of **3-hydroxy-4,4-dimethylcyclohexan-1-one**, critical for LC-MS/MS analytical profiling [2].

| Parameter | Value | Analytical Significance |
|---|---|---|
| Molecular Formula | C8H14O2 | Defines isotopic distribution |
| Monoisotopic Mass | 142.09938 Da | Target for High-Resolution Mass Spec (HRMS) |
| Predicted XlogP | 0.6 | Indicates high aqueous solubility / low lipophilicity |
| Predicted CCS [M+H]+ | 128.5 Å² | Ion mobility reference for the protonated adduct |
| Predicted CCS [M-H]- | 131.0 Å² | Ion mobility reference for the deprotonated adduct |

# Enantioselective Synthesis & Reductive Cleavage Protocol

While enzymatic kinetic resolution of the racemic mixture is viable, the most robust method for synthesizing the β -hydroxy ketone framework is the regioselective reductive cleavage of an α,β -epoxy ketone using a single-electron transfer (SET) agent [1].

## Mechanistic Rationale (Causality)

The protocol utilizes lithium naphthalenide to reduce 5,5-dimethyl-7-oxabicyclo[4.1.0]heptan-2-one (an α,β -epoxy ketone).

- Causality of SET: Lithium naphthalenide donates an electron to the ketone carbonyl, generating a highly reactive ketyl radical anion.
- Causality of Regioselectivity: To relieve the extreme ring strain of the fused epoxide, the C-O bond cleaves. The cleavage occurs exclusively at the α -position (C2-O bond) rather than the β -position because the resulting intermediate forms a thermodynamically stable enolate.

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- Causality of Cryogenics: Conducting the reaction at -78 °C suppresses bimolecular dimerization and over-reduction, ensuring absolute chemoselectivity.

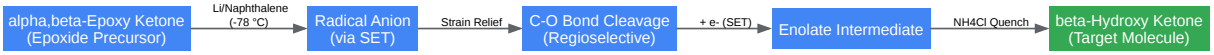


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Fig 1: SET mechanism for the regioselective reductive cleavage of epoxy ketones.

## Step-by-Step Methodology

This self-validating protocol ensures high yield and prevents dehydration of the target molecule [1].

- Preparation of the SET Reagent: Add lithium metal sticks (10.70 mmol) to a solution of naphthalene (14.27 mmol) in strictly anhydrous THF (25 mL) under an inert argon atmosphere at room temperature. Stir for ~3 hours until the metal completely dissolves, indicated by the formation of a deep, dark green solution.

- Cryogenic Initialization: Cool the lithium naphthalenide solution to -78 °C using a dry ice/acetone bath. Ensure internal temperature stabilization before proceeding.

- Epoxide Addition: Dissolve 5,5-dimethyl-7-oxabicyclo[4.1.0]heptan-2-one (7.13 mmol) in dry THF (5 mL). Add this solution dropwise to the reaction vessel over 10 minutes to prevent localized exothermic spikes.

- Reaction Monitoring: Stir the mixture at -78 °C for 15 minutes. The rapid disappearance of the starting material can be validated via TLC (Hexane/EtOAc).

- Mild Quenching: Quench the reaction strictly with saturated aqueous ammonium chloride ( NH4Cl ) solution (30 mL). Critical Step: Do not use strong acids (e.g., HCl), as the resulting β -hydroxy ketone is highly susceptible to acid-catalyzed dehydration, which would yield an undesired α,β -unsaturated ketone.

- Isolation: Extract the aqueous layer with dichloromethane (3 x 50 mL). Wash the combined organic layers with brine, dry over anhydrous Na2SO4, filter, and concentrate in vacuo.

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Purify via silica gel column chromatography.

## Application in Medicinal Chemistry: PRMT Inhibitors

The (3R)-stereoisomer of **3-hydroxy-4,4-dimethylcyclohexan-1-one** is a critical chiral precursor in the development of Arginine Methyltransferase (PRMT) inhibitors [1]. PRMTs are epigenetic enzymes that catalyze the methylation of arginine residues on histone tails (e.g., H4R3). Dysregulation of PRMT activity leads to aberrant epigenetic gene silencing, a hallmark of various hyperproliferative and oncological disorders.

By incorporating the (3R)-hydroxycyclohexanone motif, drug developers can achieve precise spatial orientation within the PRMT catalytic pocket, leading to highly potent competitive inhibition.

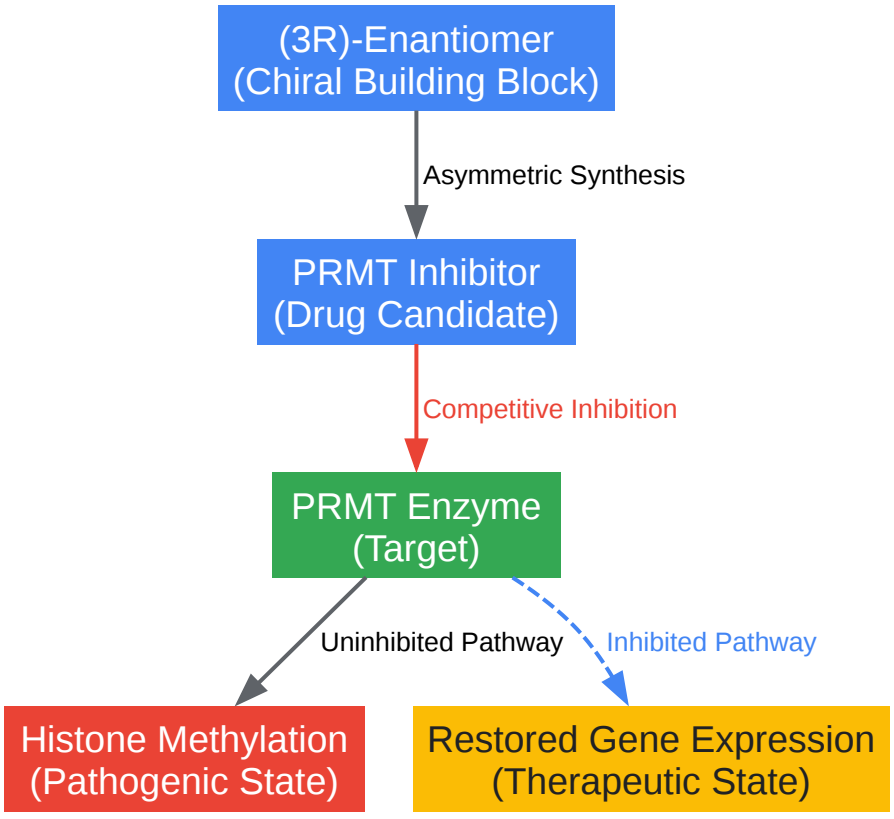


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Fig 2: Integration of the (3R)-enantiomer into PRMT inhibitors and epigenetic modulation.

## References

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- European Patent Office. ARGININE METHYLTRANSFERASE INHIBITORS AND USES THEREOF (EP 2970132 B1).
- PubChemLite. **3-hydroxy-4,4-dimethylcyclohexan-1-one** (C8H14O2) Structural and Predicted Data. Available at:[Link]
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